

Chloramine-T Hydrate: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloramine-T hydrate

Cat. No.: B1663277

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety precautions and detailed handling guidelines for **Chloramine-T hydrate**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this chemical. This document includes a summary of quantitative safety data, detailed experimental protocols, and visualizations of key procedures and mechanisms.

Chemical and Physical Properties

Chloramine-T hydrate is a white or slightly yellow crystalline powder with a slight odor of chlorine.^[1] It is fairly soluble in water, but practically insoluble in benzene, chloroform, and ether.^[2]




Property	Value	Citations
Molecular Formula	$C_7H_7ClNNaO_2S \cdot 3H_2O$	[3]
Molecular Weight	281.69 g/mol	[4]
Melting Point	Decomposes at 170-177 °C	[1]
Flash Point	192 °C (378 °F) - closed cup	[5][6]
Solubility in Water	14 g in 100 mL; 150 g/L at 20 °C (68 °F)	[7][8]
pH	8 - 11 (5% solution at 25 °C)	[9]
Density	1.43 g/cm ³	[9]
Stability	Decomposes slowly in air, liberating chlorine. Stable in aqueous solutions at or below about 60°C.	[1][4]

Hazard Identification and GHS Classification

Chloramine-T hydrate is classified as a hazardous substance. Below is a summary of its GHS classification.

Hazard Class	Category	Hazard Statement	Citations
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[6] [7]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[6] [7]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[7]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	[6] [7]
Supplemental Hazard	EUH031: Contact with acids liberates toxic gas	[10] [11]	

GHS Pictograms:

-  alt text
-  alt text
-  alt text

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Chloramine-T hydrate** to minimize exposure and ensure personal safety.

Body Part	Recommended Protection	Citations
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	[5][12]
Skin	Wear appropriate protective gloves (e.g., nitrile rubber) and a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[5][12]
Respiratory	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. Use a respirator with a type P100 (USA) or P3 (EN 143) cartridge as a backup to engineering controls.	[8][12]

Safe Handling and Storage

Proper handling and storage procedures are crucial to maintaining the stability of **Chloramine-T hydrate** and preventing hazardous situations.

Handling:

- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Provide appropriate exhaust ventilation at places where dust is formed.[5]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[13]
- Do not eat, drink, or smoke when using this product.[13]
- Wash hands thoroughly after handling.[13]

Storage:

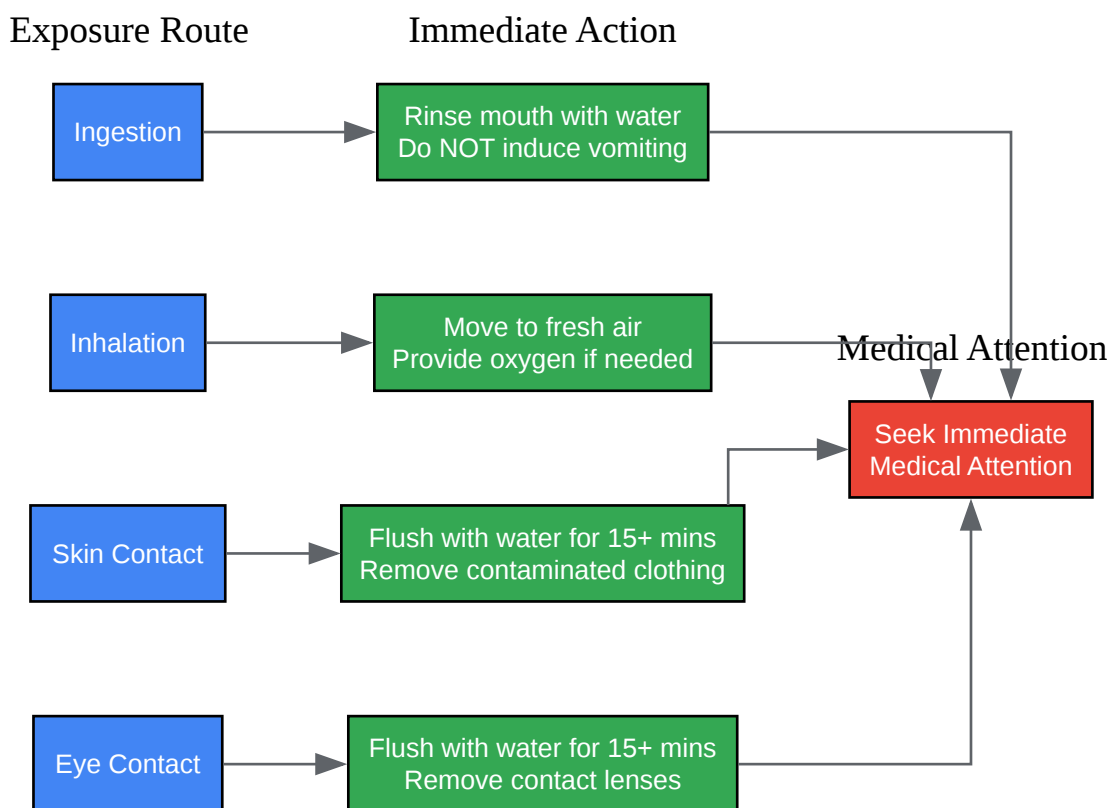
- Keep the container tightly closed in a dry and well-ventilated place.[5]
- Store locked up.[5]
- Store in a cool, dry place.[12]
- Protect from exposure to air and direct sunlight.[9][12]
- Incompatible materials to avoid include strong oxidizing agents and acids.[5] Contact with acids liberates toxic gas.[5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **Chloramine-T hydrate**.

Exposure Route	First Aid Procedure	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical aid immediately.	[5] [12] [13]
Skin Contact	Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[12] [13]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. Ingestion can cause severe swelling and damage to the delicate tissue and danger of perforation.	[5] [12] [14]
Inhalation	Get medical aid immediately. Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Do NOT use mouth-to-mouth resuscitation.	[12]

Below is a DOT script for a logical workflow diagram for first aid procedures.



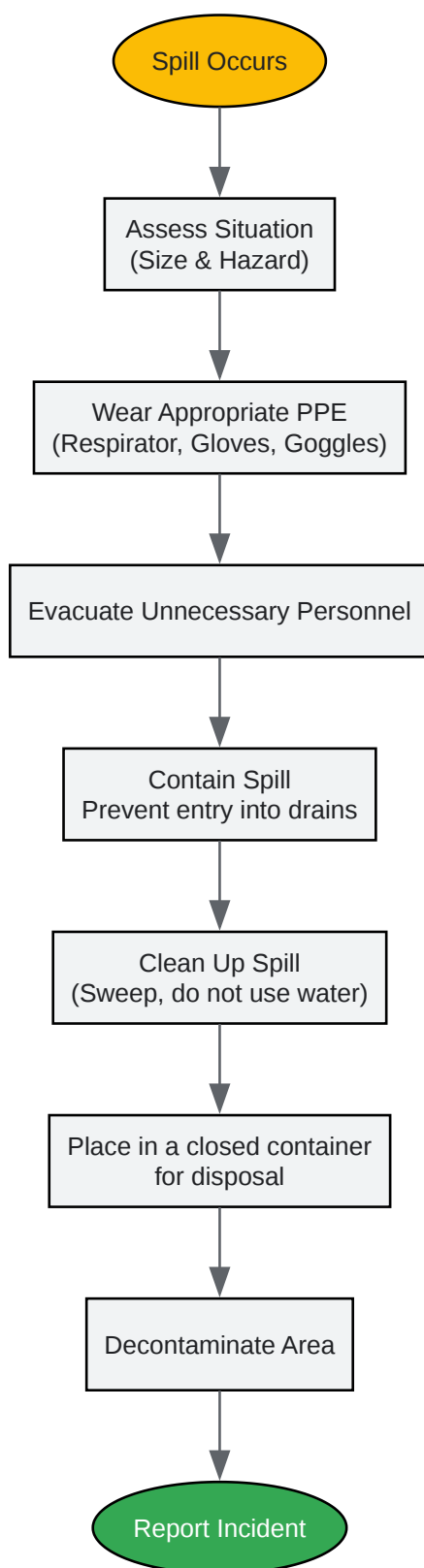
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Caption: First aid workflow for **Chloramine-T hydrate** exposure.

Accidental Release and Firefighting Measures

Accidental Release: In case of a spill, wear respiratory protection and avoid dust formation.[5] Evacuate personnel to safe areas.[5] Do not let the product enter drains.[5] Pick up and arrange disposal without creating dust by sweeping up and shoveling into a suitable, closed container.[5]

Below is a DOT script for a logical workflow diagram for spill response.



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Caption: Workflow for responding to a **Chloramine-T hydrate** spill.

Firefighting: Use dry powder or carbon dioxide as an extinguishing media.[5] Wear a self-contained breathing apparatus for firefighting if necessary.[5] Hazardous decomposition products include hydrogen chloride, chlorine, carbon monoxide, oxides of nitrogen, and oxides of sulfur.[5]

Toxicological and Ecotoxicological Data

Endpoint	Species	Value	Citations
Acute Oral Toxicity (LD50)	Rat	>381.6 mg/kg (anhydrous)	[10]
Aquatic Toxicity (LC50)	Fish	100 mg/l (96 h)	[10]
Aquatic Toxicity (ErC50)	Algae	13 mg/l (96 h)	[10]
Aquatic Toxicity (EC50)	Microorganisms	5 mg/l (5 min)	[10]
Chronic Aquatic Toxicity (NOEC)	Fish	1.5 mg/l (35 d)	[15]
Chronic Aquatic Toxicity (NOEC)	Aquatic Invertebrates	1.1 mg/l (21 d)	[15]
Bioaccumulation Factor (BCF)	Rainbow Trout	2.2	[15]

Experimental Protocols

Chloramine-T hydrate is a versatile reagent used in various laboratory procedures. Below are summaries of key experimental protocols.

Iodometric Titration for Assay

This method is used to determine the purity of **Chloramine-T hydrate**.^[7]

Methodology:

- Accurately weigh approximately 0.5 g of **Chloramine-T hydrate** and dissolve it in 100 mL of water in a glass-stoppered Erlenmeyer flask.[\[7\]](#)
- Add 5 mL of acetic acid and 2 g of potassium iodide.[\[7\]](#)
- Let the flask stand in the dark for 10 minutes.[\[7\]](#)
- Titrate the liberated iodine with a 0.1 N sodium thiosulfate volumetric solution, using a starch indicator solution.[\[7\]](#)
- One milliliter of 0.1 N sodium thiosulfate corresponds to 0.01408 g of $C_7H_7ClNNaO_2S \cdot 3H_2O$.
[\[7\]](#)

Radioiodination of Proteins (Chloramine-T Method)

This protocol is a common method for labeling proteins and peptides with radioactive iodine (e.g., ^{125}I).[\[13\]](#)[\[14\]](#)

Materials and Reagents:

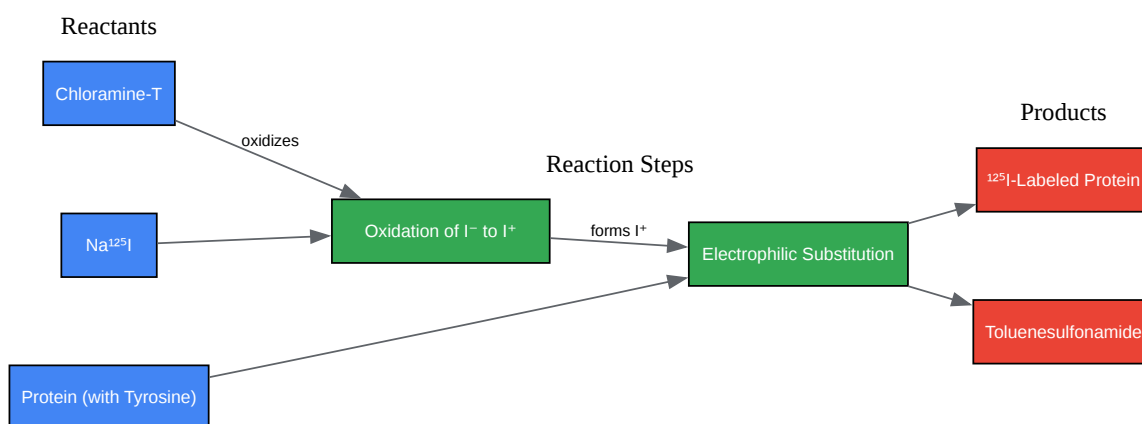
- IGF Peptide (or other protein/peptide of interest)
- Sodium Iodide ($Na^{125}I$)
- Chloramine-T
- Sodium Metabisulphite
- PD-10 Chromatography Column
- Appropriate buffers and solutions (e.g., 0.5M Sodium Phosphate pH 7.5, 10 mM HCl, chromatography buffer)[\[14\]](#)

Procedure:

- Reconstitute the peptide in 10mM HCl.[\[14\]](#)
- In an iodination reaction tube, add 50µl of 0.5M sodium phosphate (pH 7.5).[\[14\]](#)

- Add approximately 1 mCi of Na^{125}I to the reaction tube.[14]
- Initiate the reaction by adding 20 μl of a freshly prepared 0.4mg/ml Chloramine-T working solution and start a timer.[14]
- Gently mix the contents and let it stand for 60 seconds.[14]
- Stop the reaction by adding 20 μl of 0.6 mg/ml sodium metabisulphite and mix gently. Let it stand for 5 minutes.[14]
- Isolate the ^{125}I -labeled peptide from unreacted Na^{125}I and other reaction products using a PD-10 chromatography column.[14]

The mechanism of action for the Chloramine-T iodination method is visualized in the DOT script below.



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Caption: Mechanism of protein radioiodination using Chloramine-T.

Concluding Remarks

Chloramine-T hydrate is a valuable reagent in research and development, but its hazardous properties necessitate strict adherence to safety and handling protocols. This guide provides a comprehensive overview of the necessary precautions, procedures, and data to ensure its safe use. All personnel handling this substance should be thoroughly trained on its hazards and the appropriate emergency response procedures. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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- To cite this document: BenchChem. [Chloramine-T Hydrate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663277#chloramine-t-hydrate-safety-precautions-and-handling-guidelines]

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